

Analytical Protocols for Pterocarpus Species

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pterocarpol

Cat. No.: S647367

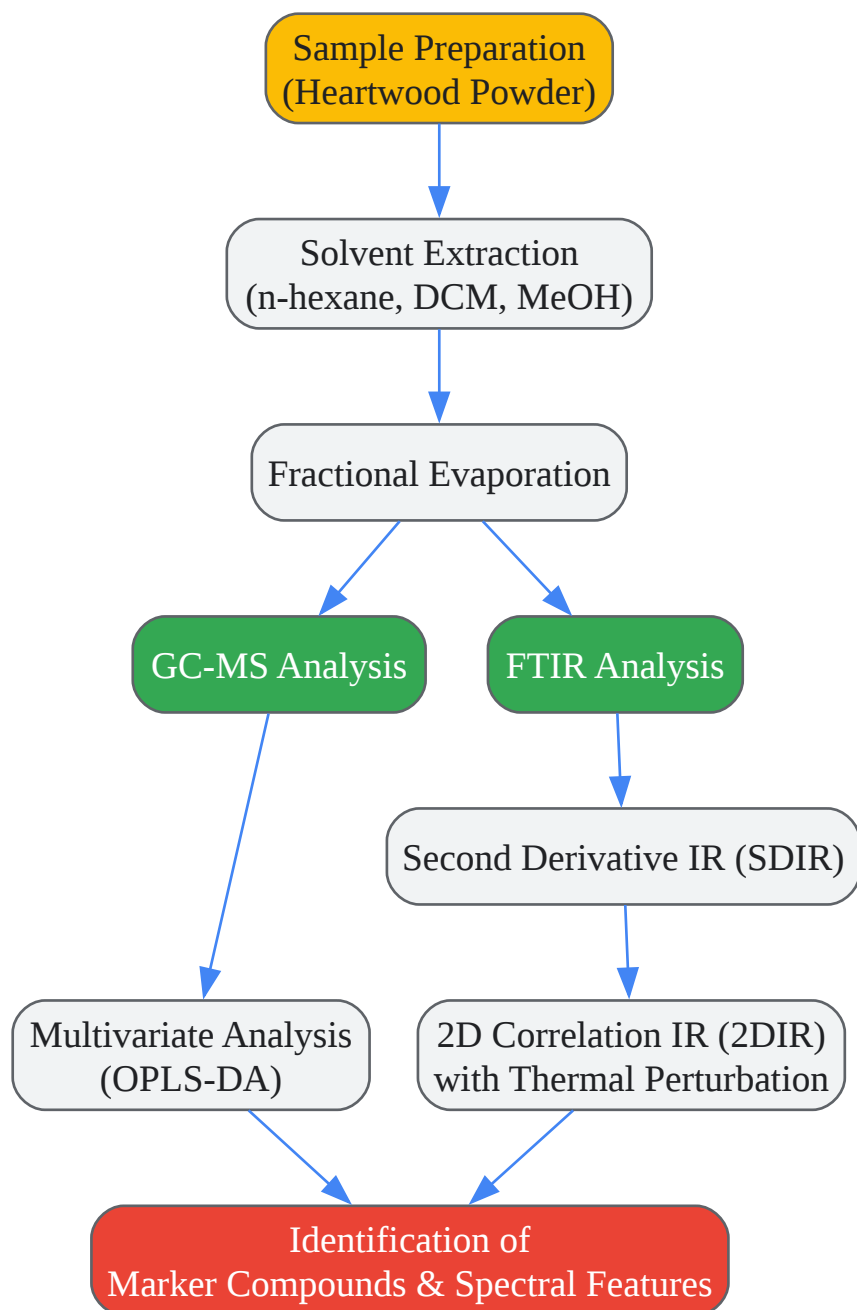
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The following methodologies are established for the chemical analysis of *Pterocarpus* heartwood, from which **Pterocarpol** is isolated.

Method	Application/Principle	Key Experimental Steps
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| **GC-MS Analysis** [1] [2] | Chemotaxonomic discrimination; separates and identifies volatile compounds from wood extractives. | 1. **Extraction:** Heartwood powder is sequentially extracted with solvents (e.g., *n*-hexane, dichloromethane, methanol). 2. **Analysis:** Extract is analyzed by GC-MS; compounds identified via mass spectra matching to libraries (e.g., NIST). 3. **Data Treatment:** Multivariate analysis (e.g., OPLS-DA) to identify critical marker compounds. | | **Three-Step IR Identification** [3] [4] | Rapid, holistic analysis of wood/bracelets; identifies functional groups and amplifies subtle spectral differences. | 1. **FTIR:** Standard spectrum to identify major functional groups (O-H, C=O, aromatic C-C). 2. **SDIR:** Second-derivative processing of FTIR to resolve overlapping peaks. 3. **2DIR:** Two-dimensional correlation spectroscopy with thermal perturbation to reveal interactions between functional groups. |

The experimental workflow for the combined GC-MS and IR approaches, as detailed in the research, can be summarized as follows:



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Key Chemical Constituents Identified

GC-MS analyses of *Pterocarpus santalinus* and related species have identified several volatile compounds. The table below lists some that were detected, illustrating the chemical profile of the source material [1].

Compound Name	Classification	Retention Time (min)	Relative Content in <i>P. santalinus</i> (EW Extract)
Spathulenol	Alcohol	17.58	46.89%
beta-Eudesmol	Alcohol	15.12	6.12%
alpha-Bisabolol	Alcohol	15.43	3.51%
2-Naphthalenemethanol, ...	Alcohol	14.87	3.37%
6-Isopropenyl-4,8a-dimethyl-...	Alcohol	15.78	4.16%
Pterostilbene	Stilbenoid	23.65	Identified as a key marker

How to Proceed with Pterocarpol-Specific Analysis

Since the search results lack spectral data for the isolated **Pterocarpol**, here is a practical path forward:

- **Consult Specialized Databases:** Search for "**Pterocarpol** IR spectrum" and "**Pterocarpol** mass spectrum" in commercial spectral databases such as **SciFinder**[®], **Reaxys**, or **NIST Chemistry WebBook**.
- **Leverage Structural Analogs:** The identified compounds like sesquiterpenes (e.g., Spathulenol) share alcohol functional groups with **Pterocarpol**. The IR protocols [3] confirm that O-H stretches (around **3399 cm⁻¹**), aromatic skeletal vibrations (around **1513-1594 cm⁻¹**), and C-O stretches are key diagnostic regions you can expect to see in **Pterocarpol**'s spectrum.
- **Design Your Experiment:** Use the GC-MS protocol [1] [2] as a validated method. You would need to analyze a pure standard of **Pterocarpol** to obtain its specific retention time and mass fragmentation pattern.

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References

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To cite this document: Smolecule. [Analytical Protocols for Pterocarpus Species]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b647367#pterocarpol-spectroscopic-analysis-ir-ms>]

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